



Application Note: High-Throughput Screening for Off-Target Effects of Thenalidine

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Compound of Interest		
Compound Name:	Thenalidine	
Cat. No.:	B1682244	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Thenalidine is an antihistamine and anticholinergic agent formerly used for the treatment of pruritus and allergic conditions.[1][2][3] Its primary therapeutic action is antagonism of the histamine H1 receptor. However, **Thenalidine** was withdrawn from markets in the United States, Canada, and the United Kingdom in 1963 due to a significant risk of causing neutropenia, a severe form of which is agranulocytosis.[1][4][5] This serious adverse effect, along with its anticholinergic properties, underscores the importance of comprehensive off-target profiling in drug development. High-throughput screening (HTS) provides a robust framework for identifying unintended molecular interactions early in the discovery pipeline, thereby minimizing the risk of late-stage failures and enhancing patient safety.[6]

This document provides detailed protocols for a panel of HTS assays designed to identify and characterize the off-target effects of **Thenalidine**, with a particular focus on G-protein coupled receptors (GPCRs), cardiotoxicity, and hematotoxicity.

Experimental Design and Workflow

A multi-pronged HTS approach is employed to build a comprehensive safety profile for **Thenalidine**. The workflow begins with compound preparation, followed by parallel screening across several platforms: a broad GPCR binding panel to identify primary and secondary

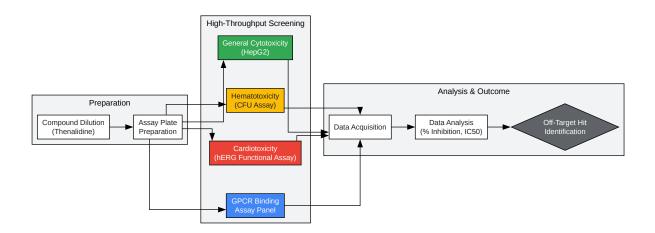


Methodological & Application

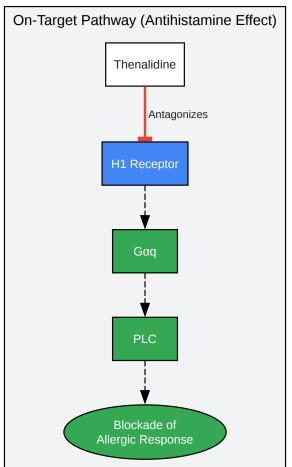
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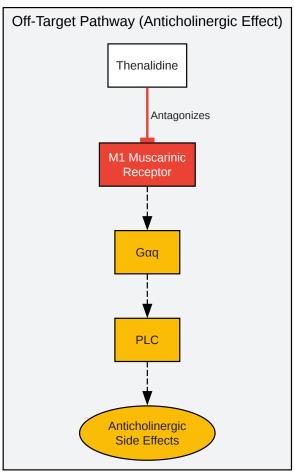
pharmacology, a functional cardiac assay to assess cardiotoxicity, and a hematopoietic stem cell assay to investigate the mechanisms of its known hematotoxicity.











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